

Application Notes and Protocols: Preparation of Liensinine Diperchlorate Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Liensinine, a major isoquinoline alkaloid extracted from the seed embryo of Nelumbo nucifera Gaertn, is a potent inhibitor of late-stage autophagy and mitophagy.[1][2][3] Its diperchlorate salt, **Liensinine Diperchlorate**, offers a stable form for research applications. The compound functions by blocking the fusion of autophagosomes with lysosomes, a critical step in the autophagy pathway.[1][2][4] This mechanism has been shown to sensitize breast cancer cells to chemotherapy, highlighting its therapeutic potential.[4]

This document provides a comprehensive protocol for the preparation, storage, and handling of **Liensinine Diperchlorate** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent, ensuring reproducible and reliable experimental outcomes.

Quantitative Data Summary

The key physicochemical properties of **Liensinine Diperchlorate** are summarized below.

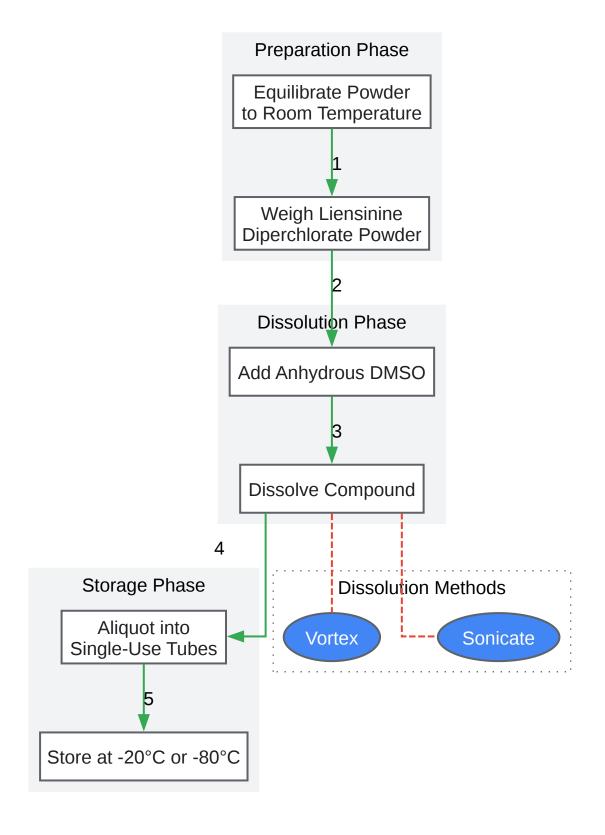


Property	Value	References
Molecular Formula	C37H44Cl2N2O14	[1][2][5]
Molecular Weight	811.66 g/mol	[1][2][6]
CAS Number	5088-90-4	[1][2][5][6]
Appearance	White to off-white solid powder	[1][5]
Solubility in DMSO	≥ 50 mg/mL (61.6 mM). Use of fresh, anhydrous DMSO is recommended as the solvent is hygroscopic, which can reduce solubility.	[1][2]

Experimental Workflow and Protocols Workflow for Stock Solution Preparation

The general workflow for preparing a **Liensinine Diperchlorate** stock solution is outlined in the diagram below. This process ensures accuracy, complete dissolution, and proper storage.





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Workflow for **Liensinine Diperchlorate** stock solution preparation.



Protocol: Preparing a 10 mM Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Liensinine Diperchlorate** in DMSO.

Materials:

- Liensinine Diperchlorate powder (CAS: 5088-90-4)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile pipette tips

Equipment:

- Analytical balance
- Vortex mixer
- · Water bath sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Preparation: Before opening, allow the vial of **Liensinine Diperchlorate** powder to equilibrate to room temperature for 15-20 minutes to prevent moisture condensation.
- Calculation: Calculate the mass of Liensinine Diperchlorate required. To prepare 1 mL of a 10 mM stock solution:
 - \circ Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol) × 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L × 0.001 L × 811.66 g/mol × 1000 mg/g = 8.12 mg
- Weighing: Carefully weigh out 8.12 mg of the powder and transfer it to a sterile microcentrifuge tube.



- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolution: Tightly cap the tube and vortex for 1-2 minutes. If particles are still visible, sonicate the solution in a water bath for 10-15 minutes to ensure complete dissolution.[1][7]
 Gentle warming (up to 60°C) can also aid dissolution if necessary.[8]
- Inspection: Visually inspect the solution to confirm it is clear and free of any precipitate.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1][9] Store the aliquots as recommended in Section 4.0.

Storage and Handling

Proper storage and handling are critical to maintain the stability and efficacy of the **Liensinine Diperchlorate** stock solution.

Storage Conditions:

- Powder (pre-dissolution): Store at -20°C for up to 3 years.
- DMSO Stock Solution:
 - Store at -80°C for up to 6 months.[1][6][10]
 - Store at -20°C for up to 1 month.[1][2][6][10]
- Important: Always aliquot the stock solution to prevent degradation from multiple freeze-thaw cycles.[2]

Safe Handling:

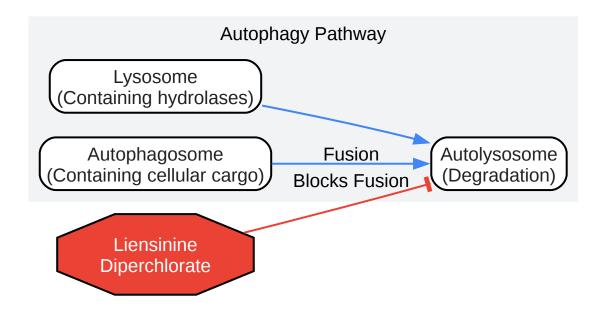
- Handle Liensinine Diperchlorate in a well-ventilated area.[10]
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
 [10]
- Avoid direct contact with skin and eyes, and prevent inhalation of the powder.[10]



In case of accidental contact, wash the affected area thoroughly with water.

Mechanism of Action and Application

Liensinine Diperchlorate exerts its biological effect by inhibiting the final stage of autophagy. It prevents the fusion of autophagosomes with lysosomes, leading to the accumulation of autophagosomes within the cell. This disruption of the autophagic flux is a valuable tool for studying cellular degradation pathways and has shown potential in cancer therapy.



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Liensinine Diperchlorate inhibits late-stage autophagy.

Application in Research:

The prepared DMSO stock solution can be further diluted in an appropriate cell culture medium for in vitro experiments. It is crucial to ensure the final concentration of DMSO in the assay is non-toxic to the cells, typically below 0.5%.[9] This allows researchers to investigate the effects of autophagy inhibition on various cellular processes, such as apoptosis, cell viability, and sensitivity to other therapeutic agents.

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